

# An In-depth Technical Guide to the Rotary Kiln-Electric Furnace (RKEF) Process

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## Compound of Interest

Compound Name: Ferronickel

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A Note to the Reader: This guide provides a comprehensive technical overview of the Rotary Kiln-Electric Furnace (RKEF) process, a pyrometallurgical method primarily used for the extraction of nickel from laterite ores. The content is structured to be accessible to a scientific and research audience. However, it is important to clarify that the RKEF process is an industrial smelting technology and has no direct application or relationship to biological signaling pathways or drug development. Therefore, the section on signaling pathways, as requested, has been omitted as it is not relevant to this topic.

## Introduction

The Rotary Kiln-Electric Furnace (RKEF) process is a dominant and mature technology for the production of **ferronickel** from laterite nickel ores.[1][2][3] This process is particularly suitable for treating saprolitic ores, which are rich in magnesium and silica.[4][5] The RKEF process is known for its high production efficiency and a nickel recovery rate that can exceed 95%.[1][2] However, it is also characterized by high energy consumption due to the high operating temperatures involved.[1][6][7] This guide will provide a detailed examination of the core principles, operational stages, key equipment, and chemical transformations that define the RKEF process.

## Process Description

The RKEF process can be broadly divided into three main stages: pre-treatment in a rotary dryer, calcination and pre-reduction in a rotary kiln, and smelting in an electric arc furnace.[8][9][10] The overall process flow is designed to first remove moisture from the ore, then reduce the

nickel and iron oxides, and finally melt the material to separate the valuable **ferronickel** from the slag.

## Ore Pre-treatment and Drying

The raw laterite ore, which can have a moisture content of 30-35%, first undergoes crushing and screening to achieve a suitable particle size.[11] It is then fed into a rotary dryer where hot flue gas is used to reduce the free moisture content to approximately 20-22%.[8][11]

## Calcination and Pre-reduction in the Rotary Kiln

The dried ore is then mixed with a reducing agent, typically coal, and fed into a long, inclined rotary kiln.[11] The kiln is divided into distinct zones for drying, heating, and roasting.[1] As the material moves down the rotating kiln, it is heated to temperatures ranging from 700°C to 1000°C.[11] In this stage, several key transformations occur:

- Drying: Any remaining free moisture is evaporated.
- Dehydration: Chemically bound water (crystal water) is removed from the ore minerals.[11]
- Calcination: Carbonates in the flux material decompose.
- Pre-reduction: A portion of the nickel and iron oxides are reduced to their metallic forms by the carbon monoxide generated from the combustion of the reducing agent.[1][11]

The hot, partially reduced material, known as calcine, is discharged from the kiln at a temperature between 600°C and 900°C and transferred to the electric furnace.[1]

## Smelting in the Electric Furnace

The hot calcine is charged into a submerged arc electric furnace (SAF) or an electric arc furnace (EAF).[3][7] Here, the material is heated to a smelting temperature of around 1500-1600°C.[7][12] The intense heat generated by the electric arcs completes the reduction of the remaining nickel and iron oxides. The molten material then separates into two layers due to density differences:

- Molten **Ferronickel**: A dense, nickel-iron alloy that settles at the bottom of the furnace.

- Molten Slag: A lighter layer composed of the remaining impurities, primarily silica and magnesia, which floats on top of the metal.

The molten **ferronickel** and slag are then tapped separately from the furnace.

## Refining and Casting

The crude **ferronickel** from the electric furnace undergoes a refining step to remove impurities like sulfur.[3] This is often done in a separate ladle furnace.[7] The refined **ferronickel** is then cast into ingots or granulated.[7] The final product typically contains a specified percentage of nickel, which can be directly used in the production of stainless steel.[1]

## Quantitative Data

The following tables summarize key quantitative data associated with the RKEF process.

Table 1: Typical Feed Material Composition for RKEF Process

Component	Saprolitic Ore	Limonitic Ore
<b>Nickel (Ni)</b>	<b>1.6 - 2.2%</b> [2]	<b>0.8 - 1.5%</b> [2]
Iron (Fe)	10 - 25%[13]	40 - 50%[2]
Cobalt (Co)	0.02 - 0.1%[13]	>0.1%
Magnesia (MgO)	15 - 35%[13]	Low
Silica (SiO <sub>2</sub> )	30 - 50%[13]	Low
Alumina (Al <sub>2</sub> O <sub>3</sub> )	< 10%[14]	Variable

| Moisture | 30 - 40%[12] | Variable |

Table 2: RKEF Process Operating Parameters

Parameter	Value
<b>Rotary Dryer Exit Moisture</b>	<b>~20%<a href="#">[11]</a></b>
Rotary Kiln Temperature	700 - 1000°C <sup><a href="#">[11]</a></sup>
Electric Furnace Temperature	1500 - 1600°C <sup><a href="#">[12]</a></sup>
Nickel Recovery Rate	92 - 97% <sup><a href="#">[2]</a></sup>

| Specific Energy Consumption | < 400 kWh/t dry ore<sup>[\[6\]](#)</sup> |

Table 3: Typical RKEF Plant Equipment Specifications (Examples)

Equipment	Dimensions/Capacity	Project Example
<b>Drying Kilns</b>	<b>Φ4.6m x 45m<sup><a href="#">[7]</a></sup></b>	<b>OncaPuma Project, Brazil<sup><a href="#">[7]</a></sup></b>
Rotary Kilns	Φ6m x 135m <sup><a href="#">[7]</a></sup>	OncaPuma Project, Brazil <sup><a href="#">[7]</a></sup>
Electric Furnaces	120,000 kVA <sup><a href="#">[7]</a></sup>	OncaPuma Project, Brazil <sup><a href="#">[7]</a></sup>
Drying Kilns	Φ5m x 40m <sup><a href="#">[3]</a></sup>	Fujian, China Project <sup><a href="#">[3]</a></sup>
Rotary Kilns	Φ4.8m x 100m <sup><a href="#">[3]</a></sup>	Fujian, China Project <sup><a href="#">[3]</a></sup>

| Electric Furnaces | 33,000 kVA<sup>[\[3\]](#)</sup> | Fujian, China Project<sup>[\[3\]](#)</sup> |

## Experimental Protocols

Detailed experimental protocols for industrial-scale RKEF operations are typically proprietary. However, laboratory and pilot-scale studies provide insight into the methodologies used to investigate and optimize the process.

## Laboratory-Scale RKEF Simulation

A common laboratory setup to simulate the RKEF process involves a two-stage approach:

- Reduction Roasting (Rotary Kiln Simulation):

- A sample of laterite ore is placed in a horizontal tube furnace.
- A reducing gas atmosphere (e.g., a mixture of CO and CO<sub>2</sub>, or methane-argon) is introduced to simulate the conditions in the rotary kiln.[15]
- The furnace is heated to a specific temperature profile, typically in the range of 500-900°C, for a defined period (e.g., 15-120 minutes) to achieve partial reduction of the ore.[15]
- The weight loss of the sample is monitored to determine the extent of reduction.
- Smelting (Electric Furnace Simulation):
  - The pre-reduced calcine from the tube furnace is placed in a crucible, often made of a refractory material like alumina or magnesia.
  - The crucible is then placed in a high-temperature furnace (e.g., a vertical tube furnace or a muffle furnace) and heated to the smelting temperature, typically around 1550°C.[15]
  - The sample is held at this temperature for a set duration (e.g., 2 hours) to allow for complete melting and separation of the metal and slag phases.[15]
  - After cooling, the resulting **ferronickel** button and slag are separated and analyzed for their chemical composition to determine the nickel recovery and grade.

## Pilot-Scale Testing

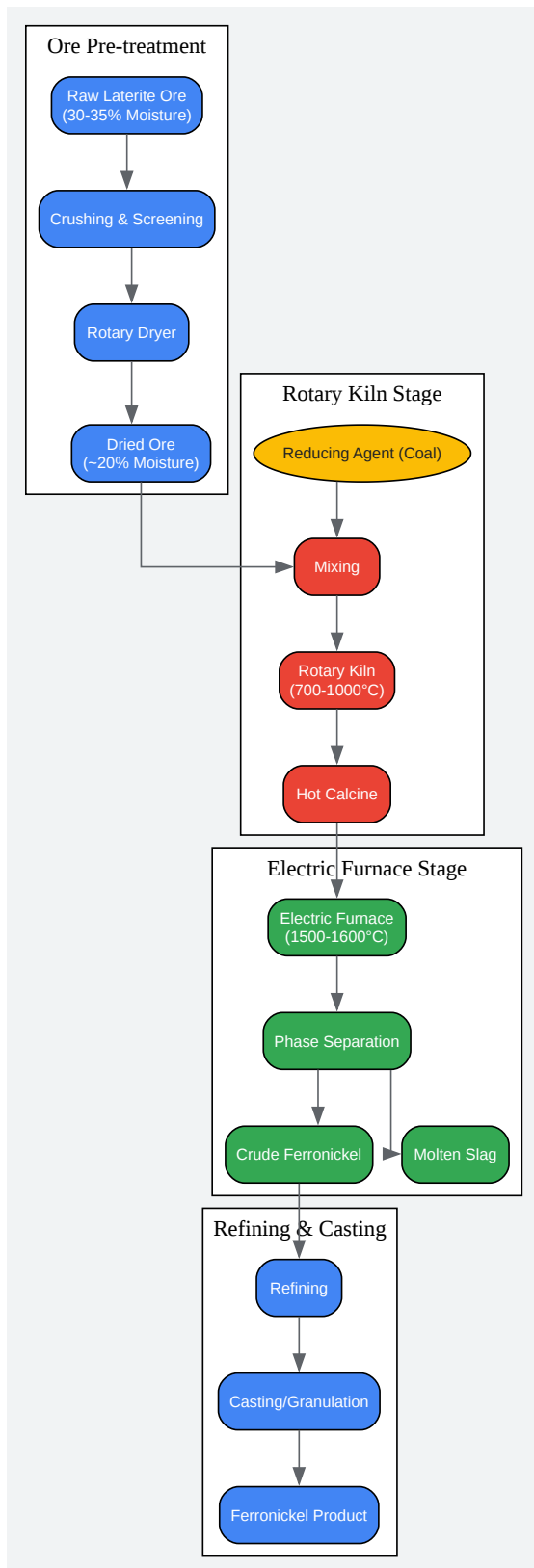
Pilot-scale tests utilize smaller versions of the industrial equipment to study the process under more realistic conditions. A pilot plant would typically include:

- A small-scale rotary kiln (e.g., 1.6m diameter x 16m length).[16]
- A small electric arc furnace.
- Associated material handling and gas cleaning systems.

These pilot plants allow for the testing of different ore blends, reducing agents, and operating parameters to optimize the process before full-scale implementation.[16][17]

# Visualizations

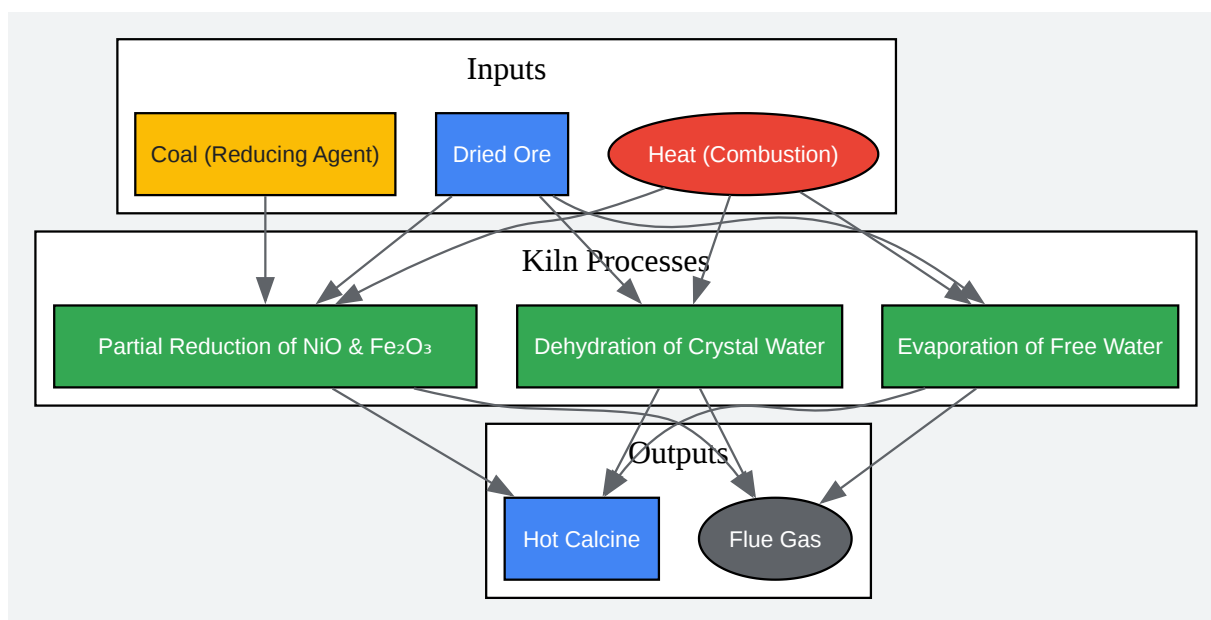
## RKEF Process Workflow



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Caption: A workflow diagram illustrating the sequential stages of the RKEF process.

## Logical Relationships in the Rotary Kiln



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Caption: Logical relationships between inputs, processes, and outputs within the rotary kiln.

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